

Discovery and origin of indolethylamide compounds

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Compound of Interest

Compound Name: *N*-[2-(1*H*-indol-3-yl)ethyl]butanamide

CAS No.: 76049-36-0

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Title: The Indolethylamine & Indolethylamide Scaffold: Phylogeny, Discovery, and Pharmacological Characterization
Subtitle: A Technical Analysis of Tryptophan-Derived Alkaloids from Biosynthesis to Therapeutics

Executive Summary

This technical guide analyzes the "indolethyl" class of compounds—specifically the indolethylamines (tryptamines) and their amide derivatives, the indolethylamides (e.g., melatonin, lysergamides). These compounds represent one of the most evolutionarily conserved signaling scaffolds in biology, serving as neurotransmitters (serotonin), circadian regulators (melatonin), and potent psychoplastogens (psilocybin, LSD). This document synthesizes their biosynthetic origins, historical isolation, structure-activity relationships (SAR), and validation protocols for researchers in medicinal chemistry and neuropharmacology.

Part 1: Chemical Phylogeny & Biosynthetic Origins

The core scaffold of this class is 3-(2-aminoethyl)indole. While often colloquially grouped as "tryptamines," the distinction between the amine and amide functionality is critical for

lipophilicity and receptor binding kinetics.

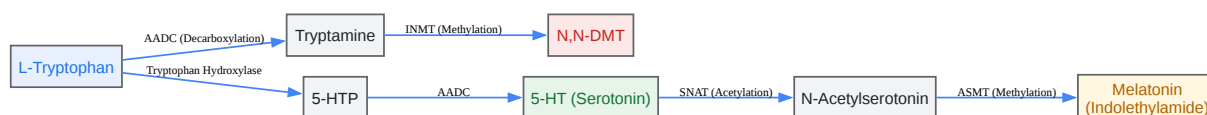
- Indolethylamines: Characterized by a basic primary, secondary, or tertiary amine (e.g., DMT, Serotonin).
- Indolethylamides: Characterized by an amide bond at the nitrogen or within a complex ring system (e.g., Melatonin, LSD).

Biosynthetic Pathway

In biological systems, these compounds originate from the essential amino acid L-Tryptophan. [1] The divergence between neurotransmitters and methylated alkaloids is dictated by the presence of specific decarboxylases and methyltransferases.

Key Enzymes:

- Aromatic L-amino acid decarboxylase (AADC): Converts Tryptophan to Tryptamine.[1]
- Indolethylamine-N-methyltransferase (INMT): Methylates the terminal amine (creating DMT/Bufotenin).[1]
- Serotonin N-acetyltransferase (SNAT): Converts Serotonin to N-Acetylserotonin (precursor to Melatonin).



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Figure 1: Biosynthetic divergence of tryptophan into amine and amide signaling molecules.

Part 2: Historical Trajectory & Isolation

The discovery of these compounds occurred in three distinct waves, fundamentally altering our understanding of neurochemistry.

The Serotonin Era (1937–1948)[2]

- **Discovery:** Vittorio Erspamer (1937) isolated a substance from rabbit gastric mucosa that contracted smooth muscle, naming it Enteramine.[2]
- **Identification:** In 1948, Maurice Rapport, Arda Green, and Irvine Page isolated a vasoconstrictor from blood serum, naming it Serotonin.[3][4] In 1952, Erspamer confirmed Enteramine and Serotonin were the same molecule: 5-hydroxytryptamine (5-HT).[5]
- **Significance:** Established the gut-brain axis link and identified the first indolethylamine neurotransmitter.

The Psychedelic Era (1943–1958)

- **LSD (1943):** Albert Hofmann (Sandoz) synthesized Lysergic Acid Diethylamide (LSD-25), the prototypical indolethylamide, demonstrating potency in the microgram range.
- **Psilocybin (1958):** Hofmann isolated psilocybin from *Psilocybe mexicana*. [6][7] He utilized a self-validating bioassay (self-administration) to track the active fraction during chromatographic separation.
- **Significance:** Proved that indole alkaloids could mimic endogenous psychosis or induce mystical states, launching the field of neuropsychopharmacology.

The Melatonin Era (1958)

- **Discovery:** Aaron Lerner (Yale, 1958) isolated a skin-lightening factor from bovine pineal glands.
- **Chemistry:** Identified as N-acetyl-5-methoxytryptamine.[8][9] This was the first biologically active "indolethylamide" (acetamido group) confirmed in mammals.
- **Significance:** Linked the pineal gland to circadian rhythms and endocrine regulation.

Part 3: Structural Activity Relationships (SAR)

The biological activity of the indolethyl scaffold is heavily dependent on substituents at the C5 position (indole ring) and the terminal nitrogen.

Table 1: Comparative SAR of Key Indolethyl Compounds

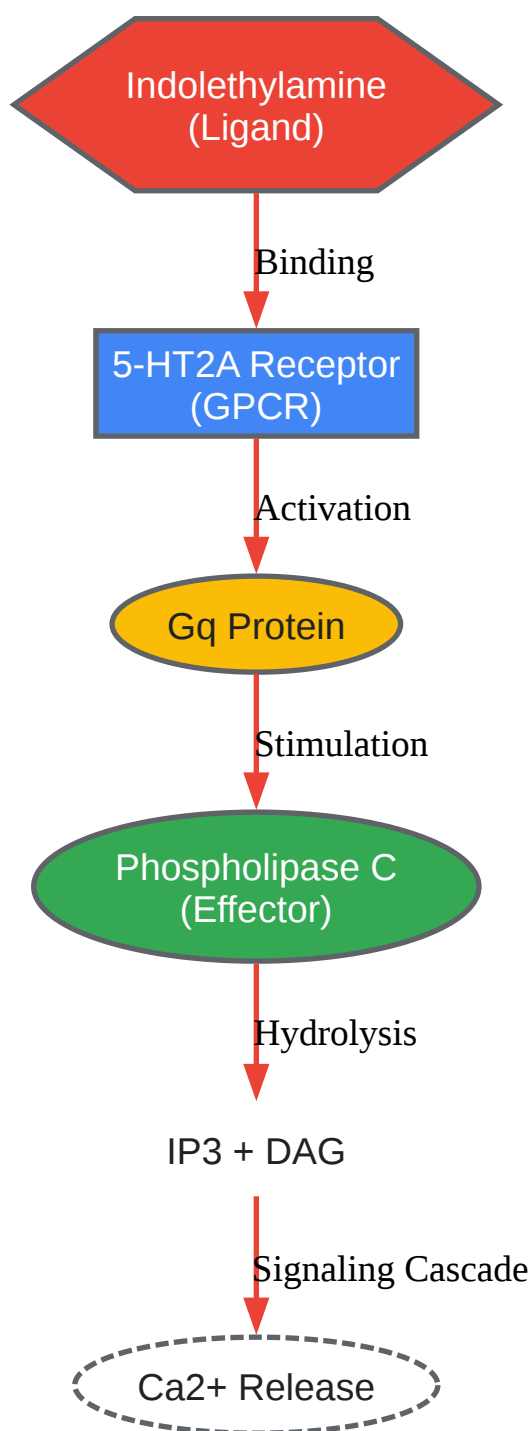
Compound	Class	C5 Substituent	Nitrogen (N) Substituent	Primary Receptor Target
Tryptamine	Amine	-H	-H (Primary)	TAAR1 (Trace Amine)
Serotonin	Amine	-OH	-H (Primary)	5-HT (Broad Agonist)
Psilocin	Amine	-OH (at C4)	-CH3 (Dimethyl)	5-HT2A (Agonist)
DMT	Amine	-H	-CH3 (Dimethyl)	5-HT2A / Sigma-1
Melatonin	Amide	-O-CH3	-CO-CH3 (Acetyl)	MT1 / MT2
LSD	Amide	(Complex Ring)	Diethylamide	5-HT2A / D2

Mechanistic Insight:

- **Amide Functionality:** The acetylation of the amine in Melatonin increases lipophilicity, allowing rapid blood-brain barrier (BBB) penetration, but abolishes affinity for 5-HT receptors, shifting selectivity to MT1/MT2 GPCRs.
- **N-Methylation:** In DMT and Psilocin, dimethylation protects the amine from rapid degradation by Monoamine Oxidase (MAO), though less effectively than the amide bond in LSD.

Part 4: Pharmacological Mechanisms

The psychoactive indolethylamines primarily target the 5-HT2A receptor. This G-protein coupled receptor (GPCR) activates the Phospholipase C (PLC) pathway.



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Figure 2:5-HT2A Gq-coupled signaling pathway activated by indolethylamines.

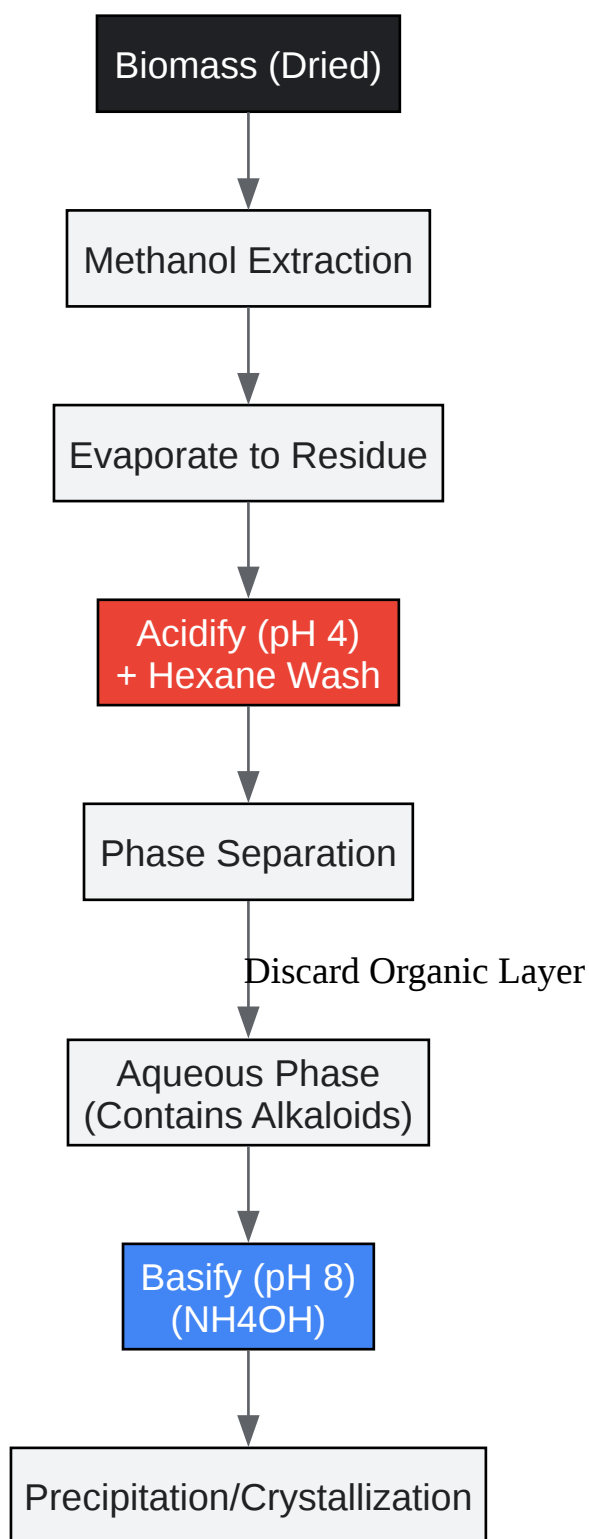
Part 5: Experimental Protocols

Protocol A: Historical Isolation of Indole Alkaloids (Hofmann Method)

Context: This protocol mimics the classical extraction used by Albert Hofmann to isolate psilocybin. It relies on the amphoteric nature of the molecule (zwitterion).

Reagents: Methanol (MeOH), Acetic Acid, Ammonium Hydroxide.

- **Maceration:** Homogenize dried fungal biomass in MeOH (3x volume). Reasoning: Methanol penetrates the chitin cell walls and solubilizes the polar alkaloid salts.
- **Filtration & Concentration:** Filter biomass; evaporate MeOH in vacuo to yield a crude residue.
- **Defatting:** Resuspend residue in dilute acetic acid (pH 4). Wash with non-polar solvent (Hexane). Reasoning: Lipids migrate to hexane; alkaloids (protonated at pH 4) remain in the aqueous acid phase.
- **Basification & Precipitation:** Adjust aqueous phase to pH 8 using Ammonium Hydroxide. Reasoning: This neutralizes the charge, reducing water solubility.
- **Crystallization:** For psilocybin (zwitterion), it often precipitates from boiling water or methanol-water mixtures upon cooling.



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Figure 3: Acid-Base extraction workflow for isolating indole alkaloids.

Protocol B: 5-HT_{2A} Radioligand Binding Assay

Context: To determine the affinity (

) of a novel indolethylamide.

- Membrane Prep: Transfect HEK293 cells with human 5-HT_{2A} cDNA. Harvest and homogenize.
- Incubation:
 - Total Binding: Incubate membranes with
-Ketanserin (0.5 nM) + Vehicle.
 - Non-Specific Binding: Incubate membranes with
-Ketanserin + Excess Methysergide (10 M).
 - Experimental: Incubate with
-Ketanserin + Test Compound (varying concentrations).
- Equilibrium: Incubate at 37°C for 60 mins. Reasoning: Ensures thermodynamic equilibrium for accurate calculation.
- Filtration: Rapidly filter through GF/B glass fiber filters using a cell harvester.
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Calculate
and convert to
using the Cheng-Prusoff equation:

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